

# Application Notes and Protocols for ST-1006 in In Vivo Studies

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## Compound of Interest

Compound Name: ST-1006

Cat. No.: B15140489

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These application notes provide a comprehensive overview of the dosage and administration of **ST-1006** for in vivo studies, with a focus on its anti-inflammatory and anti-pruritic effects. The information is compiled from preclinical data and established experimental models.

## Introduction

**ST-1006** is a potent and selective agonist for the histamine H4 receptor (H4R), a G protein-coupled receptor primarily expressed on hematopoietic cells such as mast cells, eosinophils, and T cells. Activation of the H4R is implicated in the modulation of immune responses and inflammatory processes. Consequently, **ST-1006** is a valuable tool for investigating the role of the H4R in various physiological and pathological conditions, particularly those with an inflammatory or allergic component.

## Data Presentation

The following tables summarize the quantitative data for **ST-1006** in preclinical in vivo models.

Table 1: In Vivo Dosage and Administration of **ST-1006**

Parameter	Details	Reference
Animal Model	Male CD-1 Mice	[1]
Dosage Range	1 - 100 mg/kg	[1]
Effective Anti-pruritic Dose	30 mg/kg	[1]
Route of Administration	Subcutaneous (s.c.)	[1]
Vehicle	DMSO (for in vitro studies)	[2]

Note: An optimal in vivo vehicle for subcutaneous injection of **ST-1006** is not explicitly stated in the reviewed literature. Researchers should perform solubility and vehicle tolerability studies. A common approach for lipophilic compounds is to dissolve them in a small amount of an organic solvent like DMSO and then dilute with a physiological vehicle such as saline or polyethylene glycol (PEG).

## Experimental Protocols

This section provides detailed methodologies for key experiments involving **ST-1006**.

### Protocol 1: Croton Oil-Induced Ear Edema and Pruritus in Mice

This model is used to evaluate the anti-inflammatory and anti-pruritic properties of **ST-1006**.

Materials:

- **ST-1006**
- Vehicle (e.g., DMSO/Saline or DMSO/PEG)
- Croton Oil (typically 1-5% in a vehicle like acetone)
- Male CD-1 mice (or other appropriate strain)
- Micrometer or calipers for measuring ear thickness

- Video recording equipment for behavioral analysis

#### Procedure:

- **Animal Acclimation:** Acclimate mice to the housing and experimental conditions for at least one week prior to the study.
- **ST-1006 Preparation:** Prepare a stock solution of **ST-1006** in a suitable vehicle. The final injection volume for subcutaneous administration in mice is typically 5-10 ml/kg.
- **ST-1006 Administration:** Administer **ST-1006** (e.g., 30 mg/kg) or vehicle via subcutaneous injection, typically 30-60 minutes prior to the induction of inflammation.
- **Induction of Inflammation and Pruritus:** Apply a fixed volume (e.g., 20  $\mu$ L) of croton oil solution to the inner surface of the right ear of each mouse. The left ear can serve as a control.
- **Assessment of Ear Edema:** At various time points after croton oil application (e.g., 4-6 hours), measure the thickness of both ears using a micrometer. The difference in thickness between the right and left ears indicates the degree of edema.
- **Assessment of Pruritus (Scratching Behavior):** Immediately after croton oil application, place the mice in individual observation chambers and record their behavior for a defined period (e.g., 30-60 minutes). The number of scratching bouts directed at the treated ear is quantified as a measure of pruritus.
- **Data Analysis:** Compare the ear edema and scratching behavior between the **ST-1006**-treated group and the vehicle-treated group using appropriate statistical methods.

## Protocol 2: General Subcutaneous Injection in Mice

This protocol outlines the standard procedure for subcutaneous administration of substances to mice.

#### Materials:

- Sterile syringe (1 ml) and needle (25-27 gauge)

- Prepared **ST-1006** solution
- 70% ethanol for disinfection
- Animal restraint device (optional)

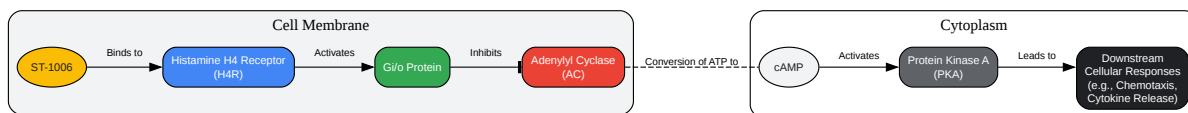
#### Procedure:

- **Animal Restraint:** Gently restrain the mouse, for example, by scruffing the neck to expose the dorsal side.
- **Injection Site Preparation:** If necessary, disinfect the injection site (typically the loose skin over the shoulders or flank) with 70% ethanol.
- **Injection:** Pinch the skin to form a "tent." Insert the needle, bevel up, into the base of the tented skin, parallel to the body.
- **Aspiration:** Gently pull back the plunger to ensure the needle is not in a blood vessel. If blood appears, withdraw the needle and select a new site.
- **Administration:** Inject the solution slowly.
- **Withdrawal:** Withdraw the needle and gently apply pressure to the injection site if necessary.
- **Monitoring:** Monitor the animal for any adverse reactions after the injection.

## Mandatory Visualizations

### Histamine H4 Receptor Signaling Pathway

The following diagram illustrates the signaling pathway activated by **ST-1006** upon binding to the histamine H4 receptor.

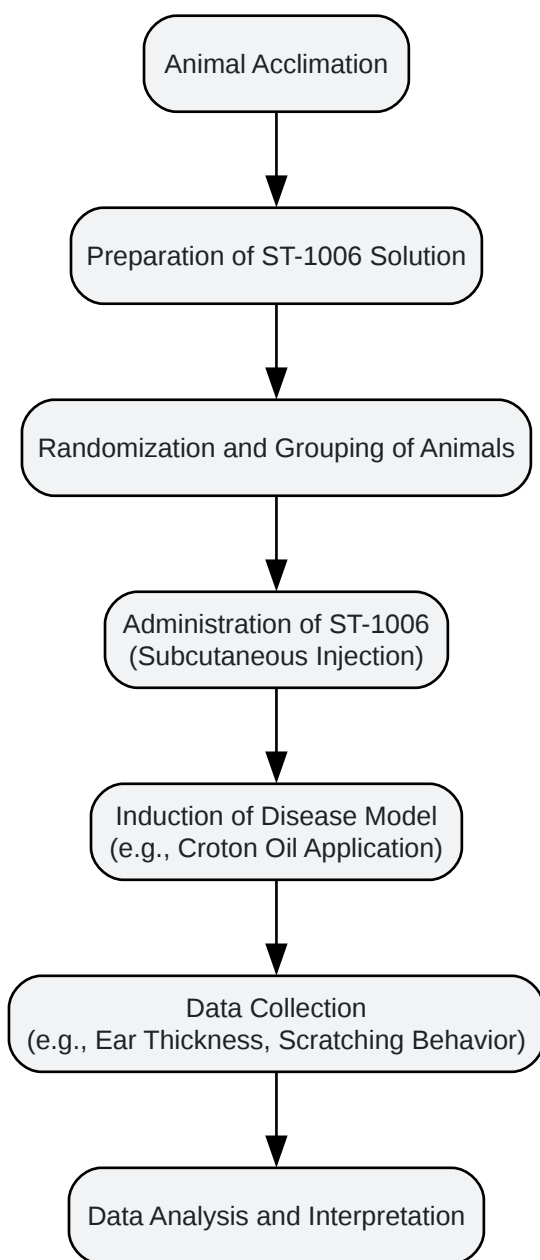


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Caption: Signaling pathway of the histamine H4 receptor activated by **ST-1006**.

## Experimental Workflow for In Vivo Studies

The diagram below outlines the general workflow for conducting in vivo studies with **ST-1006**.



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Caption: General experimental workflow for in vivo studies with **ST-1006**.

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## References

- 1. researchgate.net [researchgate.net]
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